

Technical Guide: Synthesis of Thioamide Derivatives of CAS 2393-17-1

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Compound of Interest

Compound Name: 3-(4-Aminophenyl)propanethioamide
CAS No.: 1555852-28-2
Cat. No.: B3405868

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Executive Summary

Target Scaffold: 3-(4-Aminophenyl)propionic acid (CAS 2393-17-1) Target Derivative: **3-(4-Aminophenyl)propanethioamide** (and N-substituted analogs) Primary Application: Medicinal chemistry (Bioisosteric replacement of amide bonds), Protease inhibition, Antimicrobial research.

This guide provides a high-fidelity synthetic pathway for converting the carboxylic acid functionality of CAS 2393-17-1 into a thioamide group. Thioamides are critical bioisosteres of amides, offering increased proteolytic stability and altered hydrogen-bonding characteristics (stronger H-bond donors, weaker acceptors).

Core Synthetic Challenge: The starting material contains a reactive aniline amine (-NH₂) and a carboxylic acid (-COOH). Direct thionation is impossible without chemoselective protection strategies to prevent polymerization or side-reactions at the aniline nitrogen.

Chemical Identity & Properties

Property	Specification
CAS Number	2393-17-1
Chemical Name	3-(4-Aminophenyl)propionic acid; 4-Aminohydrocinnamic acid
Molecular Formula	C
	H
	NO
Molecular Weight	165.19 g/mol
Appearance	Off-white to beige crystalline powder
Solubility	Soluble in DMSO, Methanol; slightly soluble in water
Target Functionality	Thioamide (-CSNH or -CSNHR)

Strategic Retrosynthesis

To synthesize the thioamide derivative, we employ a Protection-Activation-Thionation strategy. Direct conversion of acids to thioamides is rare; the acid is first converted to an amide, which is then thionated using Lawesson's Reagent.

Pathway Overview:

- Protection: Masking the aniline amine with a tert-butyloxycarbonyl (Boc) group.
- Amidation: Converting the carboxylic acid to a primary amide.
- Thionation: Selective oxygen-sulfur exchange (O
S) using Lawesson's Reagent.
- Deprotection: Removal of the Boc group to yield the final free amine thioamide.



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Figure 1: Retrosynthetic analysis for the conversion of CAS 2393-17-1 to its thioamide derivative.

Detailed Experimental Protocols

Step 1: Chemoselective N-Protection

The aniline nitrogen is nucleophilic and will interfere with subsequent activation steps. We protect it as a carbamate.

- Reagents: CAS 2393-17-1 (1.0 eq), Di-tert-butyl dicarbonate (Boc O, 1.1 eq), NaOH (2.5 eq), Dioxane/Water (1:1).
- Protocol:
 - Dissolve 10 mmol of CAS 2393-17-1 in 20 mL of 1N NaOH and 20 mL of 1,4-dioxane.
 - Cool the solution to 0°C in an ice bath.
 - Add Boc O (11 mmol) dropwise (dissolved in minimal dioxane if solid).
 - Allow the reaction to warm to room temperature (RT) and stir for 12 hours.
 - Workup: Acidify carefully with 1N HCl to pH ~3. The N-Boc protected acid will precipitate or form an oil. Extract with Ethyl Acetate (3 x 30 mL). Dry over Na₂SO₄ and concentrate.
 - Yield: Expect >90%.

Step 2: Amidation (Acid Primary Amide)

We convert the carboxylic acid to a primary amide (-CONH

).

- Reagents: N-Boc-Intermediate (1.0 eq), 1,1'-Carbonyldiimidazole (CDI, 1.2 eq), Ammonium Hydroxide (25% aq, excess) or Ammonium Chloride/EDC.
- Protocol (CDI Method):
 - Dissolve the N-Boc protected acid (10 mmol) in anhydrous THF (50 mL) under nitrogen.
 - Add CDI (12 mmol) in one portion. Evolution of CO gas will be observed. Stir for 1 hour at RT to form the acyl imidazole intermediate.
 - Cool to 0°C and add Ammonium Hydroxide (25% solution, 5 mL) or bubble dry NH gas for 15 mins.
 - Stir for 4 hours at RT.
 - Workup: Remove THF under reduced pressure. Resuspend residue in water and extract with Ethyl Acetate.[1] Wash organic layer with saturated NaHCO and brine.
 - Purification: Recrystallize from Ethanol/Hexane if necessary.

Step 3: Thionation (The Critical Step)

This step converts the carbonyl oxygen to sulfur using Lawesson's Reagent (LR). LR is preferred over P

S

due to milder conditions and higher yields.

- Reagents: N-Boc-Amide Intermediate (1.0 eq), Lawesson's Reagent (0.6 eq - Note: LR provides 2 sulfur atoms per molecule), Anhydrous Toluene or THF.

- Protocol:
 - Suspend the N-Boc-Amide (5 mmol) in anhydrous Toluene (30 mL).
 - Add Lawesson's Reagent (3.0 mmol).
 - Heat the mixture to 80°C - 100°C under an inert atmosphere (Argon/Nitrogen).
 - Monitor: Check TLC every 30 minutes. The amide spot will disappear, and a less polar yellow spot (thioamide) will appear. Reaction time is typically 2-6 hours.
 - Workup: Cool to RT. Evaporate the solvent.
 - Purification: Flash column chromatography (Silica gel) is mandatory to remove phosphorus byproducts. Elute with Hexane/Ethyl Acetate (gradient 8:2 to 1:1).
 - Product: N-Boc-**3-(4-aminophenyl)propanethioamide** (Yellow solid).

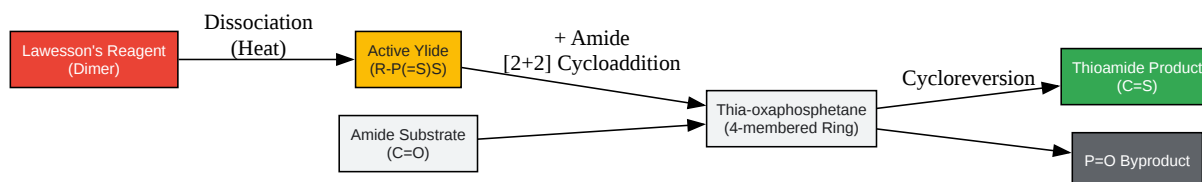
Step 4: Deprotection

Removal of the Boc group to release the active drug scaffold.

- Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM).
- Protocol:
 - Dissolve the Thioamide (2 mmol) in DCM (10 mL).
 - Add TFA (2 mL) dropwise at 0°C.
 - Stir at RT for 1-2 hours.
 - Workup: Carefully neutralize with saturated NaHCO₃ (cold) or evaporate TFA and use an ion-exchange resin to free the amine. Caution: Thioamides can be sensitive to harsh hydrolysis, avoid boiling in strong acid/base.
 - Final Isolation: Extract the free amine into DCM/Isopropanol (3:1), dry, and concentrate.

Mechanism of Action (Thionation)

Understanding the Lawesson's Reagent mechanism ensures troubleshooting capability. The reagent dissociates into a dithiophosphine ylide, which reacts with the amide carbonyl in a [2+2] cycloaddition manner, followed by cycloreversion to release the thioamide.



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Figure 2: Mechanism of Thionation via Lawesson's Reagent.

Safety & Handling (Critical)

- H

S Generation: Thioamides and thionation reagents can release Hydrogen Sulfide (H₂S) upon contact with acid or moisture. H

S is highly toxic and desensitizes the sense of smell. Always work in a functioning fume hood.

- Stench: Lawesson's reagent and its byproducts have a foul, persistent sulfur odor. Bleach (Sodium Hypochlorite) is effective for neutralizing glassware and spills.
- Solvents: Use anhydrous solvents for Step 3. Water kills Lawesson's reagent, producing H₂S and phosphoric acid.

Characterization Data (Expected)

To validate the synthesis of **3-(4-Aminophenyl)propanethioamide**:

Technique	Expected Signal	Interpretation
IR Spectroscopy	~3200-3400 cm	N-H stretch (Primary amine & Thioamide NH)
IR Spectroscopy	No band at 1650-1690 cm	Disappearance of Amide C=O
C NMR	~200 - 205 ppm	C=S Carbon (Distinctive downfield shift from C=O ~175 ppm)
H NMR	~9.0 - 9.5 ppm (Broad)	Thioamide NH protons (often split into two broad singlets due to restricted rotation)

References

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